

Synergistic effects of berberine sulfate with conventional antibiotics

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Compound of Interest

Compound Name: Berberine sulfate

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The Synergistic Power of Berberine Sulfate: A Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the synergistic effects of **berberine sulfate** with conventional antibiotics, supported by experimental data and detailed protocols.

Berberine, a naturally occurring isoquinoline alkaloid, has garnered significant attention for its potential to enhance the efficacy of conventional antibiotics, particularly against drug-resistant bacterial strains.^{[1][2][3]} This synergy offers a promising avenue for combating the growing threat of antimicrobial resistance. This guide synthesizes findings from multiple studies to provide a clear overview of berberine's collaborative antimicrobial activity. While many studies use various forms of berberine (e.g., chloride, hydrochloride), the findings are considered broadly applicable to **berberine sulfate** due to the shared active moiety.

Quantitative Analysis of Synergistic Effects

The synergistic effect of berberine with conventional antibiotics is most commonly quantified using the Fractional Inhibitory Concentration (FIC) index, determined through a checkerboard assay. A summary of these findings against various bacterial strains is presented below.

Table 1: Synergistic Effects of Berberine with Various Antibiotics against Gram-Positive Bacteria

Bacteria I Strain	Antibiotic	MIC of Antibiotic Alone (µg/mL)	MIC of Berberine Alone (µg/mL)	MIC of Antibiotic with Berberine (µg/mL)	FIC Index	Synergy Interpretation	Reference
Staphylococcus aureus (MRSA)	Oxacillin	-	-	-	≤ 0.5	Synergistic	[4]
Staphylococcus aureus (MRSA)	Ampicillin	-	-	-	> 0.5 - 1.0	Additive	[4]
Staphylococcus aureus (MRSA)	Levofloxacin	32	128	4	0.375	Synergistic	[2]
Staphylococcus aureus (MRSA)	Azithromycin	4000	128	125	0.188	Synergistic	[2]
Coagulase-Negative Staphylococci	Linezolid	-	16 - 512	-	-	Significant Synergy	[5][6]
Coagulase-Negative Staphylococci	Cefoxitin	-	16 - 512	-	-	Significant Synergy	[5][6]

Coagulas							
e-						Significa	
Negative	Erythrom	-	16 - 512	-	-	nt	[5][6]
Staphylo	ycin					Synergy	
cocci							

Note: "-" indicates data not explicitly provided in the cited source.

Table 2: Synergistic Effects of Berberine with Various Antibiotics against Gram-Negative Bacteria

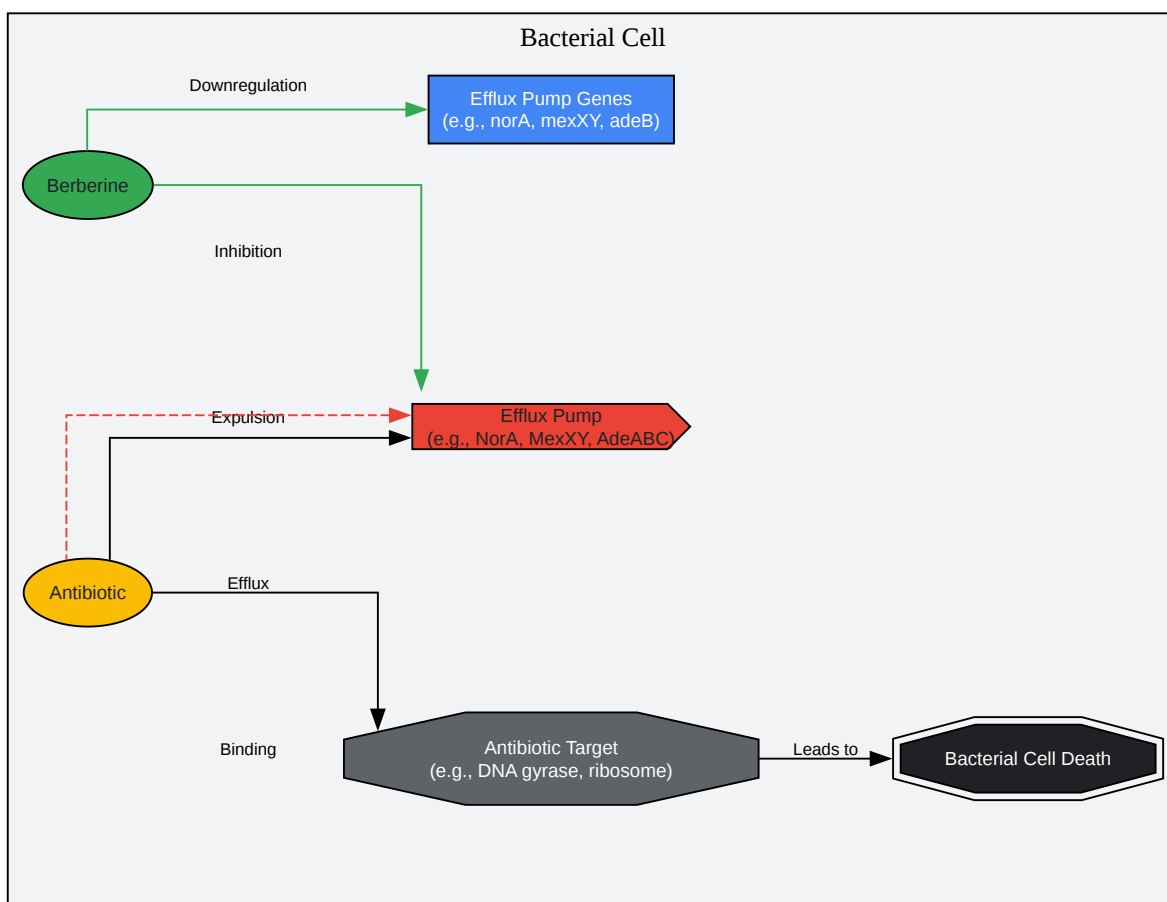
Bacteria I Strain	Antibiotic	MIC of Antibiotic Alone (µg/mL)	MIC of Berberine Alone (µg/mL)	MIC of Antibiotic with Berberine (µg/mL)	FIC Index	Synergy Interpretation	Reference
Pseudomonas aeruginosa	Ciprofloxacin	2	1187	0.25	0.156	Synergistic	[7]
Pseudomonas aeruginosa	Imipenem	-	-	-	0.375	Synergistic	[3]
Pseudomonas aeruginosa	Azithromycin	-	-	-	0.13 - 0.5	Synergistic	[3]

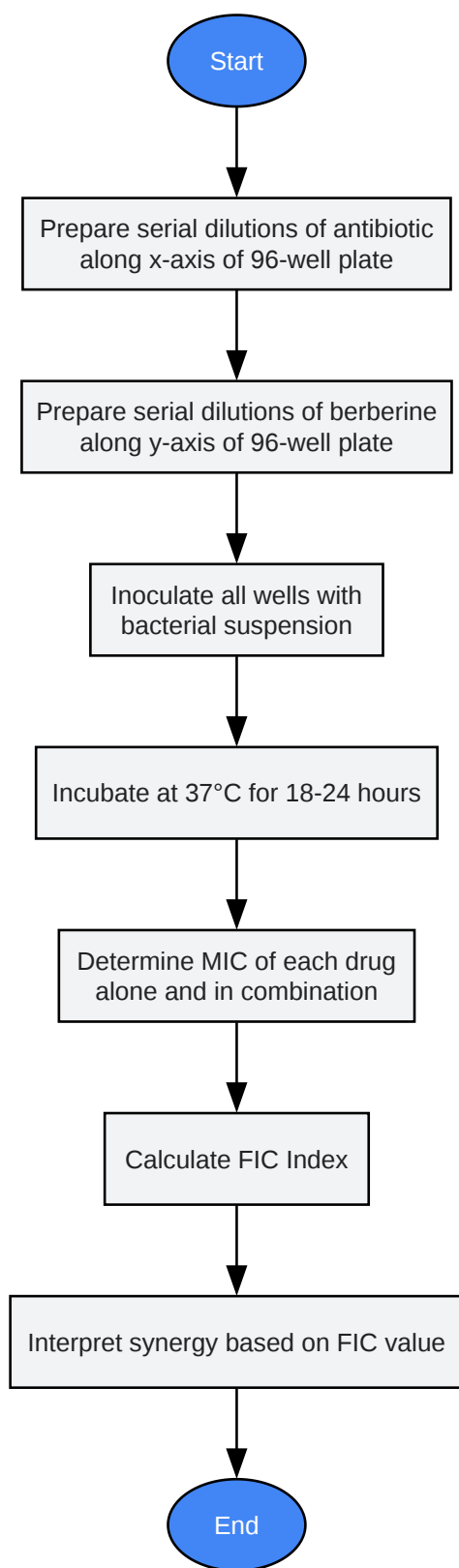
Mechanisms of Synergy

The primary mechanism underlying berberine's synergistic activity is the inhibition of bacterial efflux pumps.[1][8] These pumps are membrane proteins that actively transport antibiotics out of the bacterial cell, conferring resistance. Berberine can interfere with this process in two main

ways: by competitively inhibiting the pump or by downregulating the expression of genes that encode for these pumps.[\[1\]](#)

Efflux Pump Inhibition Pathways





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